

Hesperetin-13C-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Hesperetin-13C-d3*

Cat. No.: *B10817460*

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For researchers, scientists, and drug development professionals, this in-depth guide provides comprehensive technical information on **Hesperetin-13C-d3**, a key analytical standard in the study of the bioactive flavonoid, hesperetin. This document details its chemical properties, provides guidance on its use in experimental settings, and explores the significant signaling pathways it helps to elucidate.

Core Chemical Data

Hesperetin-13C-d3 is the isotopically labeled form of hesperetin, a flavanone predominantly found in citrus fruits. The incorporation of one carbon-13 atom and three deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of hesperetin in complex biological matrices.^{[1][2][3]}

Property	Value	Reference
CAS Number	2750534-85-9	[1]
Molecular Formula	C ₁₅ [¹³ C]H ₁₁ D ₃ O ₆	[1]
Molecular Weight	306.3	
Formal Name	2,3-dihydro-5,7-dihydroxy-2-(3-hydroxy-(4-methoxy- ¹³ C-d ₃)phenyl)-4H-1-benzopyran-4-one	
Synonyms	Hesperetin- ¹³ C, _{d3}	
Purity	≥98%	
Isotopic Enrichment	≥99% deuterated forms (d ₁ -d ₃)	
Appearance	A solid	
Solubility	Soluble in Acetonitrile:Methanol (1:1), DMF, and DMSO	
SMILES	OC1=C(O--INVALID-LINK--([2H]))C=CC(C2CC(C3=C(O)C=C(O)C=C3O2)=O)=C1	
InChI	InChI=1S/C16H14O6/c1-21-13-3-2-8(4-10(13)18)14-7-12(20)16-11(19)5-9(17)6-15(16)22-14/h2-6,14,17-19H,7H2,1H3/i1+1D3	

Chemical Structure

The chemical structure of **Hesperetin-13C-d3** is identical to that of hesperetin, with the exception of the isotopic labeling in the methoxy group attached to the B-ring.

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Caption: Chemical structure of **Hesperetin-13C-d3**, indicating the positions of the carbon-13 and deuterium labels.

Experimental Protocols: Quantification of Hesperetin using LC-MS/MS

Hesperetin-13C-d3 is primarily utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the accurate quantification of hesperetin in biological samples such as plasma and urine. The following provides a generalized experimental protocol based on published methodologies.

Objective: To quantify the concentration of hesperetin in a biological matrix using **Hesperetin-13C-d3** as an internal standard.

Materials:

- Hesperetin analytical standard
- **Hesperetin-13C-d3** (internal standard)
- Biological matrix (e.g., plasma, urine)
- Acetonitrile, methanol, formic acid (LC-MS grade)
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- LC-MS/MS system with an electrospray ionization (ESI) source

Procedure:

- Sample Preparation:
 - Thaw biological samples on ice.
 - To 100 μ L of the sample, add a known concentration of **Hesperetin-13C-d3** solution.
 - Perform protein precipitation by adding acetonitrile.
 - Vortex and centrifuge to pellet the precipitated proteins.
 - The resulting supernatant can be directly injected or further purified using SPE.
- Solid-Phase Extraction (Optional but recommended for cleaner samples):
 - Condition the SPE cartridge with methanol followed by water.
 - Load the supernatant from the previous step onto the cartridge.
 - Wash the cartridge to remove interferences.
 - Elute hesperetin and **Hesperetin-13C-d3** with an appropriate solvent (e.g., methanol).
 - Evaporate the eluate to dryness and reconstitute in the mobile phase.
- LC-MS/MS Analysis:
 - Liquid Chromatography:
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B) is typical.
 - Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.5 mL/min.
 - Mass Spectrometry:

- Ionization Mode: Electrospray ionization (ESI), often in negative ion mode for flavanones.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Hesperetin: Monitor the transition of the precursor ion to a specific product ion.
 - **Hesperetin-13C-d3**: Monitor the transition of the isotopically labeled precursor ion to its corresponding product ion. The mass shift will be +4 Da compared to unlabeled hesperetin.
- Data Analysis:
 - Construct a calibration curve using known concentrations of the hesperetin analytical standard spiked into the same biological matrix.
 - Calculate the peak area ratio of hesperetin to **Hesperetin-13C-d3** for each standard and sample.
 - Determine the concentration of hesperetin in the samples by interpolating their peak area ratios from the calibration curve.



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Caption: Experimental workflow for the quantification of hesperetin using **Hesperetin-13C-d3**.

Signaling Pathways Modulated by Hesperetin

The use of **Hesperetin-13C-d3** as an internal standard is critical for accurately determining the concentration of hesperetin in cell culture or in vivo studies aimed at understanding its mechanism of action. Hesperetin has been shown to modulate several key signaling pathways implicated in various diseases, including cancer, inflammation, and neurodegenerative disorders.

PI3K/Akt Signaling Pathway:

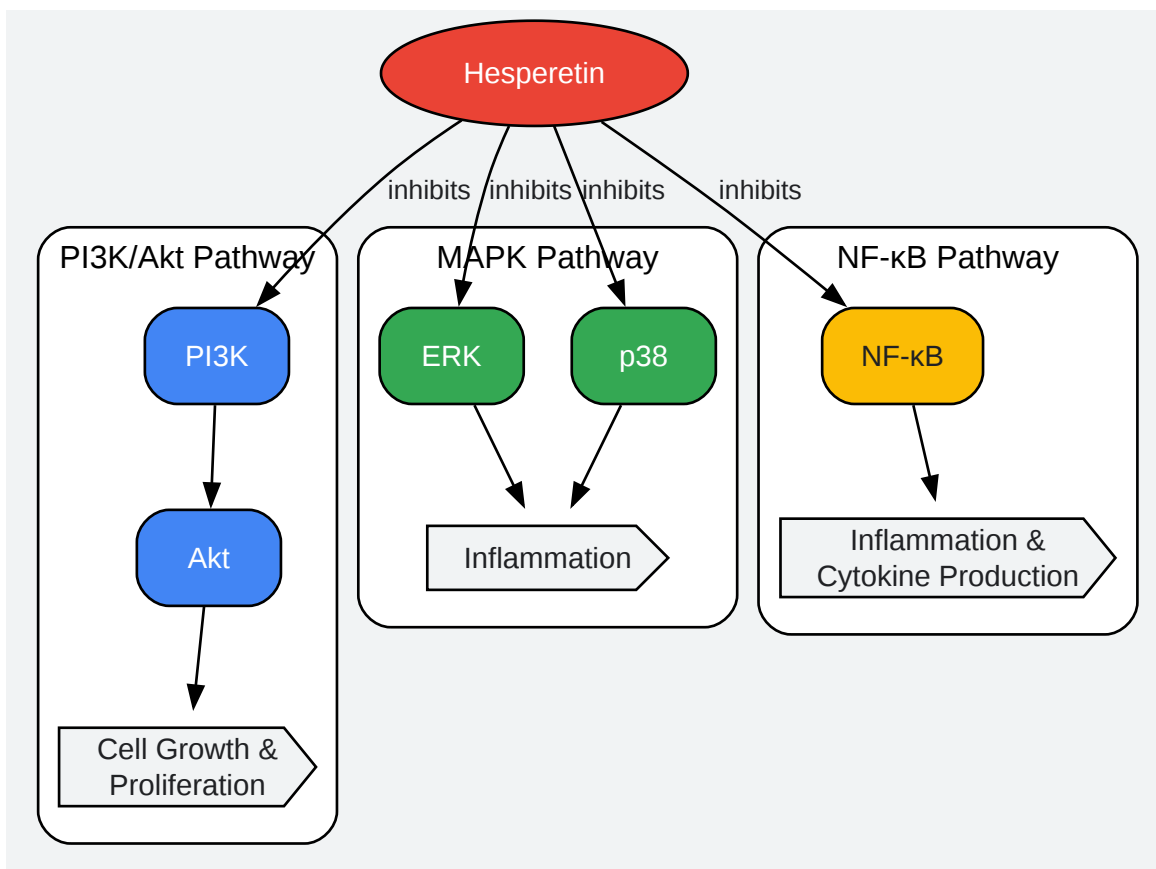
The Phosphatidylinositol 3-kinase (PI3K)/Akt pathway is a crucial intracellular signaling cascade that regulates cell growth, proliferation, survival, and metabolism. Hesperetin has been demonstrated to inhibit the phosphorylation of Akt, thereby downregulating this pathway. This inhibitory effect contributes to its anti-proliferative and pro-apoptotic effects in cancer cells.

MAPK Signaling Pathway:

The Mitogen-Activated Protein Kinase (MAPK) pathway, including ERK, JNK, and p38, is involved in cellular responses to a variety of stimuli and plays a significant role in inflammation and cancer. Hesperetin has been shown to suppress the phosphorylation of ERK and p38 MAPK, leading to its anti-inflammatory and anti-angiogenic effects.

NF-κB Signaling Pathway:

Nuclear Factor-kappa B (NF-κB) is a key transcription factor that regulates the expression of genes involved in inflammation, immunity, and cell survival. Hesperetin can inhibit the activation of the NF-κB pathway, leading to a reduction in the production of pro-inflammatory cytokines.



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Caption: Hesperetin's inhibitory effects on key signaling pathways.

In conclusion, **Hesperetin-13C-d3** is an indispensable tool for researchers studying the pharmacokinetics and pharmacodynamics of hesperetin. Its use enables precise and accurate quantification, which is fundamental to elucidating the mechanisms by which hesperetin exerts its diverse biological effects.

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